

The Synthesis of 5-Bromo-2-(trifluoromethyl)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name:	5-Bromo-2-(trifluoromethyl)pyrimidine
Cat. No.:	B566293

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Abstract

This technical guide provides a detailed overview of the synthesis of **5-Bromo-2-(trifluoromethyl)pyrimidine**, a key building block in medicinal chemistry. While the initial discovery and first synthesis of this compound are not readily available in published literature, this document outlines a well-established synthetic protocol. The guide includes a comprehensive experimental procedure, tabulated quantitative data, and a visual representation of the synthetic workflow, designed to be a valuable resource for researchers in drug discovery and development.

Introduction

5-Bromo-2-(trifluoromethyl)pyrimidine is a halogenated pyrimidine derivative of significant interest in the pharmaceutical and agrochemical industries. The presence of the trifluoromethyl group can enhance metabolic stability and binding affinity of molecules to their biological targets, while the bromo substituent provides a versatile handle for further chemical modifications, such as cross-coupling reactions. Although the compound is commercially available and its CAS number (799557-86-1) is registered, a definitive first report of its synthesis could not be identified in a comprehensive search of scientific and patent literature. This guide presents a representative and detailed synthetic method.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-2-(trifluoromethyl)pyrimidine** is provided in Table 1.

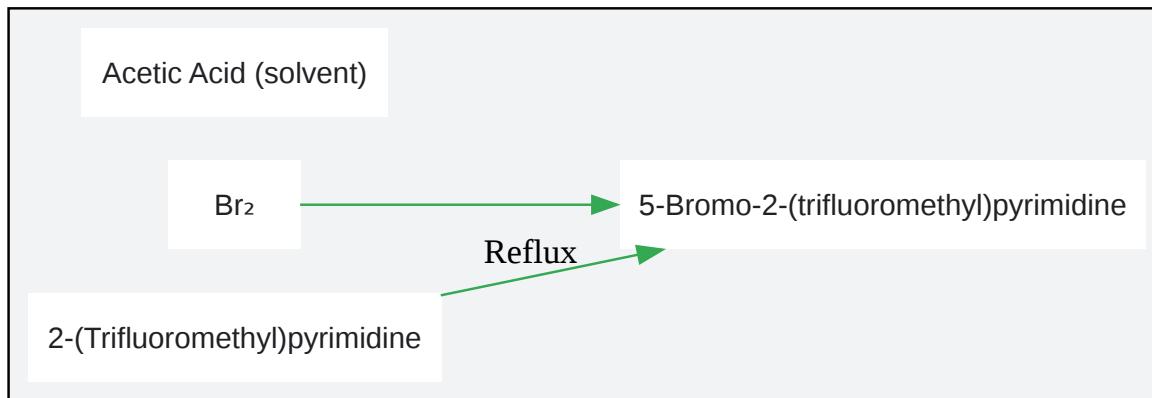
Table 1: Physicochemical Properties of **5-Bromo-2-(trifluoromethyl)pyrimidine**

Property	Value	Source
CAS Number	799557-86-1	[1]
Molecular Formula	C ₅ H ₂ BrF ₃ N ₂	[1]
Molecular Weight	226.98 g/mol	[1]
Appearance	Solid	[2]
Melting Point	41-42 °C	[2]

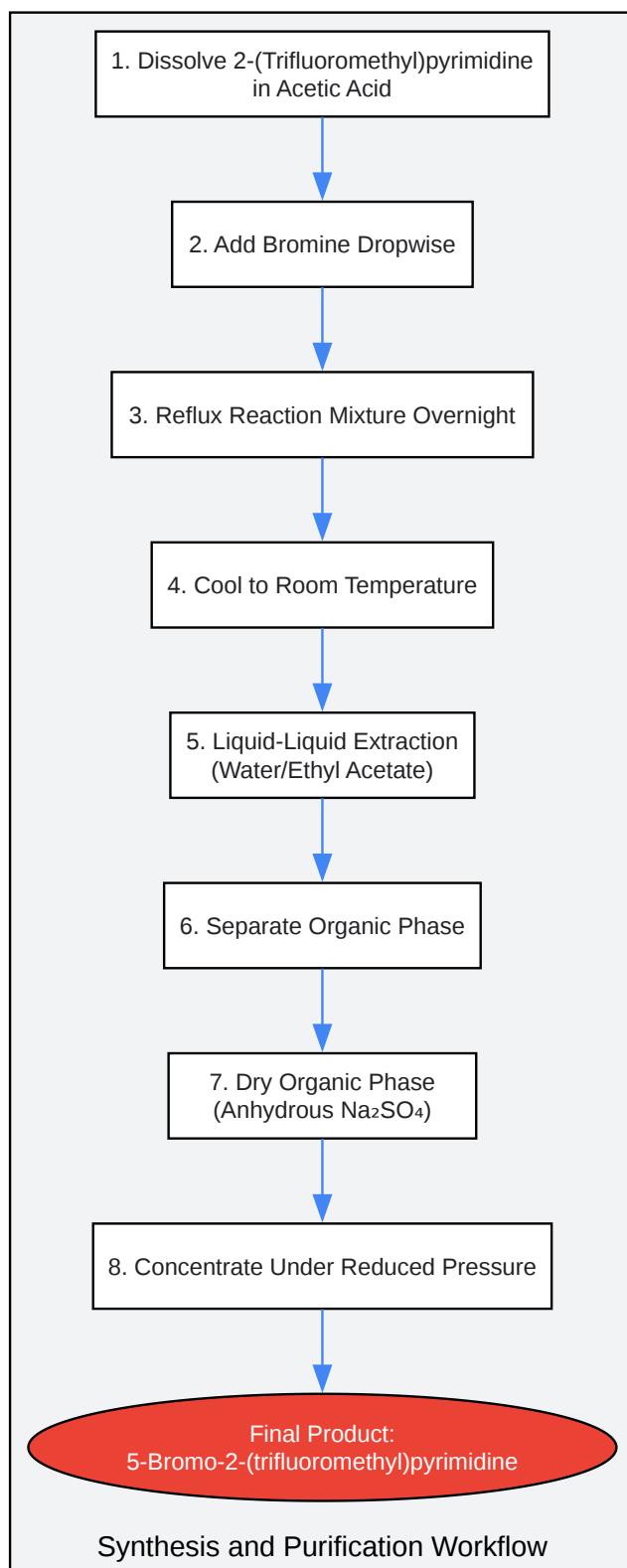
Synthesis of **5-Bromo-2-(trifluoromethyl)pyrimidine**

The following section details a robust method for the synthesis of **5-Bromo-2-(trifluoromethyl)pyrimidine**, adapted from a patented procedure.[\[3\]](#) The reaction proceeds via the bromination of 2-(trifluoromethyl)pyrimidine.

Reaction Scheme



Scheme 1: Synthesis of 5-Bromo-2-(trifluoromethyl)pyrimidine

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References

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